

An In-depth Technical Guide to Methyl 4-Propionylbenzoate

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Compound of Interest

Compound Name: *3-Propionyl-benzoic acid methyl ester*

Cat. No.: *B8566454*

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Authored for Researchers, Scientists, and Drug Development Professionals

Executive Summary: This guide provides a comprehensive technical overview of Methyl 4-propionylbenzoate (CAS No. 17745-40-3), a member of the 4-acylbenzoic acid ester family. These compounds are recognized for their utility as intermediates in the synthesis of complex organic molecules, including active pharmaceutical ingredients (APIs). This document details the physicochemical properties, a validated synthesis protocol via Friedel-Crafts acylation, and in-depth analytical characterization of Methyl 4-propionylbenzoate. Furthermore, it explores its potential applications within medicinal chemistry and drug development, alongside essential safety and handling protocols, to support its effective and safe use in a research and development setting.

Introduction

Methyl 4-propionylbenzoate, systematically named methyl 4-(propanoyl)benzoate, is an aromatic ketone and ester. Its molecular structure, featuring a reactive keto-group and a methyl ester, makes it a versatile building block in organic synthesis. The 4-acylbenzoic acid motif is of significant interest in medicinal chemistry, as it serves as a scaffold for the development of

various therapeutic agents. The ability to further modify both the acyl chain and the ester provides a pathway to a diverse range of derivatives with potential biological activity.^{[1][2]} This guide aims to consolidate the essential technical information required by researchers to effectively utilize this compound in their synthetic and drug discovery endeavors.

Physicochemical Properties

A summary of the key physicochemical properties of Methyl 4-propionylbenzoate is presented in Table 1. This data is essential for its handling, reaction setup, and purification.

Table 1: Physicochemical Properties of Methyl 4-propionylbenzoate

Property	Value	Source
CAS Number	17745-40-3	[3]
Molecular Formula	C ₁₁ H ₁₂ O ₃	[3]
Molecular Weight	192.21 g/mol	[3]
IUPAC Name	methyl 4-propanoylbenzoate	[3]
Synonyms	Methyl 4-propionylbenzoate, 4-Propanoyl-benzoic acid methyl ester	[3]
Topological Polar Surface Area	43.4 Å ²	[3]
XLogP3	2.4	[3]

Synthesis and Purification: Friedel-Crafts Acylation

The most direct and widely employed method for the synthesis of aryl ketones such as Methyl 4-propionylbenzoate is the Friedel-Crafts acylation.^{[4][5]} This electrophilic aromatic substitution reaction involves the reaction of an aromatic compound with an acyl halide or anhydride in the presence of a Lewis acid catalyst.

Causality of Experimental Choices

In this synthesis, methyl benzoate serves as the aromatic substrate. The ester group is a deactivating, meta-directing group in electrophilic aromatic substitution. However, the reaction can be driven to favor the para-substituted product by careful control of reaction conditions. Propionyl chloride is the acylating agent, providing the propionyl group. Aluminum chloride (AlCl_3) is a common and effective Lewis acid catalyst that activates the propionyl chloride by forming a highly electrophilic acylium ion.^[5] The reaction is typically carried out in an inert solvent, such as dichloromethane, to ensure homogeneity and to moderate the reaction temperature. The work-up procedure is designed to quench the reaction, remove the catalyst, and separate the product from unreacted starting materials and byproducts.

Detailed Experimental Protocol

Reaction: Friedel-Crafts Acylation of Methyl Benzoate

Materials:

- Methyl benzoate
- Propionyl chloride
- Anhydrous Aluminum Chloride (AlCl_3)
- Dichloromethane (CH_2Cl_2)
- Concentrated Hydrochloric Acid (HCl)
- Saturated Sodium Bicarbonate (NaHCO_3) solution
- Anhydrous Magnesium Sulfate (MgSO_4)
- Ice

Equipment:

- Round-bottom flask
- Addition funnel

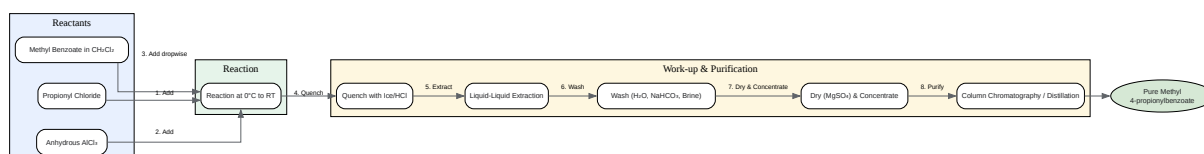
- Magnetic stirrer and stir bar
- Ice bath
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- To a clean, dry round-bottom flask equipped with a magnetic stir bar and an addition funnel, add anhydrous aluminum chloride (1.1 equivalents) and dry dichloromethane.
- Cool the suspension to 0 °C in an ice bath with stirring.
- Slowly add propionyl chloride (1.0 equivalent) to the suspension.
- To the resulting mixture, add a solution of methyl benzoate (1.0 equivalent) in dichloromethane dropwise via the addition funnel over 15-20 minutes, maintaining the temperature at 0 °C.
- After the addition is complete, allow the reaction mixture to stir at room temperature for 2-3 hours, or until TLC analysis indicates the consumption of the starting material.
- Carefully and slowly pour the reaction mixture into a beaker containing a mixture of crushed ice and concentrated hydrochloric acid to quench the reaction and decompose the aluminum chloride complex.[6]
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Extract the aqueous layer with dichloromethane.
- Combine the organic layers and wash sequentially with water, saturated sodium bicarbonate solution, and brine.

- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.[6]
- The crude product can be purified by column chromatography on silica gel or by distillation under reduced pressure to yield pure Methyl 4-propionylbenzoate.

Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of Methyl 4-propionylbenzoate.

Analytical Characterization

The identity and purity of the synthesized Methyl 4-propionylbenzoate can be confirmed using a combination of spectroscopic techniques.

- ^1H NMR (Proton Nuclear Magnetic Resonance): The ^1H NMR spectrum is expected to show characteristic signals for the aromatic protons, the methyl ester protons, and the ethyl group of the propionyl moiety. The aromatic region will likely display a pair of doublets, characteristic of a 1,4-disubstituted benzene ring. The methyl ester will appear as a singlet, and the propionyl group will show a quartet and a triplet.

- ¹³C NMR (Carbon-13 Nuclear Magnetic Resonance): The ¹³C NMR spectrum will show distinct signals for each of the unique carbon atoms in the molecule, including the two carbonyl carbons (ester and ketone), the aromatic carbons, and the aliphatic carbons of the propionyl and methyl ester groups.
- IR (Infrared) Spectroscopy: The IR spectrum will exhibit strong absorption bands characteristic of the functional groups present. Key peaks include the C=O stretching vibrations for the ketone and the ester, and C-O stretching for the ester.^[7]
- MS (Mass Spectrometry): Mass spectrometry will confirm the molecular weight of the compound. The fragmentation pattern can provide further structural information.

Applications in Research and Drug Development

Methyl 4-propionylbenzoate serves as a valuable intermediate in the synthesis of more complex molecules, particularly in the pharmaceutical industry. The general class of 4-acylbenzoic acids and their derivatives are known precursors to a variety of biologically active compounds.^[1]

- Scaffold for API Synthesis: The dual functionality of the ketone and ester groups allows for a wide range of chemical transformations. The ketone can be reduced to an alcohol or converted to other functional groups, while the ester can be hydrolyzed to the corresponding carboxylic acid, which can then be converted to amides or other esters. These transformations are fundamental in building the complex molecular architectures of modern pharmaceuticals.
- Precursor to Biologically Active Molecules: Derivatives of p-hydroxybenzoic acid, a related class of compounds, have shown a wide array of biological activities, including antimicrobial, antioxidant, and anti-inflammatory properties.^{[1][8]} While specific studies on Methyl 4-propionylbenzoate are limited, its structural similarity suggests its potential as a starting material for the synthesis of novel compounds with therapeutic potential. For instance, the synthesis of chalcones and other related structures from similar benzaldehyde derivatives has been explored for developing α -glucosidase inhibitors for diabetes management.^{[9][10]}

Safety, Handling, and Storage

Methyl 4-propionylbenzoate is classified as a substance that is harmful if swallowed and causes skin and serious eye irritation. It may also cause respiratory irritation.[3]

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat when handling this compound.
- Handling: Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust or vapors. Avoid contact with skin, eyes, and clothing.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place. Keep away from strong oxidizing agents and bases.
- First Aid: In case of eye contact, rinse immediately with plenty of water for at least 15 minutes. In case of skin contact, wash off with soap and plenty of water. If inhaled, move the person into fresh air. If swallowed, seek immediate medical attention.

References

- HNMR Practice 4 | OpenOChem Learn. (n.d.). Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). Methyl 4-propylbenzoate. PubChem Compound Database. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). Methyl 4-propanoylbenzoate. PubChem Compound Database. Retrieved from [\[Link\]](#)
- Experiment 1: Friedel-Crafts Acylation. (n.d.). Retrieved from a university chemistry lab manual source.
- A Comprehensive Review on Biological Activities of P-Hydroxy Benzoic Acid and Its Deriv
- Friedel-Crafts Acylation of Anisole. (n.d.). Retrieved from a university chemistry lab manual source.
- Samanta, S., et al. (2014). Transition metal-free oxidative esterification of benzylic alcohols in aqueous medium. Royal Society of Chemistry.
- Save My Exams. (2024, October 26). Friedel–Crafts Acylation. Retrieved from [\[Link\]](#)
- Organic Chemistry Portal. (n.d.). Friedel-Crafts Acylation. Retrieved from [\[Link\]](#)

- Master Organic Chemistry. (2018, May 17). EAS Reactions (3) - Friedel-Crafts Acylation and Friedel-Crafts Alkylation. Retrieved from [\[Link\]](#)
- A Comprehensive Review on Biological activities of p-hydroxy benzoic acid and its derivatives. (2018, October 9).
- The Synthesis of Methyl Benzoate. (2019, July 15).
- Google Patents. (n.d.). Process for preparing methyl 4-(aminomethyl)benzoate. US20070149802A1.
- Biological Evaluation and In Silico Study of Benzoic Acid Derivatives from Bjerkandera adusta Targeting Proteostasis Network Modules. (n.d.). PMC.
- Studylib. (n.d.). Methyl Benzoate Synthesis: Lab Procedure & Calculations. Retrieved from [\[Link\]](#)
- A Comparative Analysis of the Biological Activities of Benzoic Acid and Its Deriv
- Google Patents. (n.d.). A kind of synthetic method of 2- methyl -4- acetylbenzoic acid methyl esters. CN109553528A.
- A Comprehensive Review on Biological activities of p-hydroxy benzoic acid and its derivatives. (2018, October 9).
- NIST. (n.d.). Benzoic acid, 4-methyl-, methyl ester. NIST Chemistry WebBook. Retrieved from [\[Link\]](#)
- NIST. (n.d.). Benzoic acid, 4-methyl-, methyl ester. NIST Chemistry WebBook. Retrieved from [\[Link\]](#)
- Synthesis of a Series of Methyl Benzoates through Esterification with a Zr/Ti Solid Acid C
- Doc Brown's Advanced Organic Chemistry. (n.d.). Infrared spectrum of methyl propanoate. Retrieved from [\[Link\]](#)
- 1 H-NMR spectrum of four carbons alkyl chain analog of methyl ester of terminally oxidized carboxylic acid metabolite of CRA13 (CDCl₃ , 400 MHz). (n.d.).
- Chegg.com. (2023, March 21). Solved 1. Interpret the 1H-NMR and 13C-NMR Spectra of methyl. Retrieved from [\[Link\]](#)

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Sources

- [1. globalresearchonline.net \[globalresearchonline.net\]](https://globalresearchonline.net)
- [2. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com)
- [3. Methyl 4-propanoylbenzoate | C11H12O3 | CID 15666905 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [4. Friedel-Crafts Acylation \[organic-chemistry.org\]](https://organic-chemistry.org)
- [5. masterorganicchemistry.com \[masterorganicchemistry.com\]](https://masterorganicchemistry.com)
- [6. websites.umich.edu \[websites.umich.edu\]](https://websites.umich.edu)
- [7. infrared spectrum of methyl propanoate C4H8O2 CH3CH2COOCH3 prominent wavenumbers cm-1 detecting ester functional groups present finger print for identification of methyl propionate image diagram doc brown's advanced organic chemistry revision notes \[docbrown.info\]](#)
- [8. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [9. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com)
- [10. benchchem.com \[benchchem.com\]](https://benchchem.com)
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